

Synthesis of Functionalized Thiophenes from 2-Ethynyl-5-methylthiophene: Application Notes and Protocols

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Compound of Interest

Compound Name: **2-Ethynyl-5-methylthiophene**

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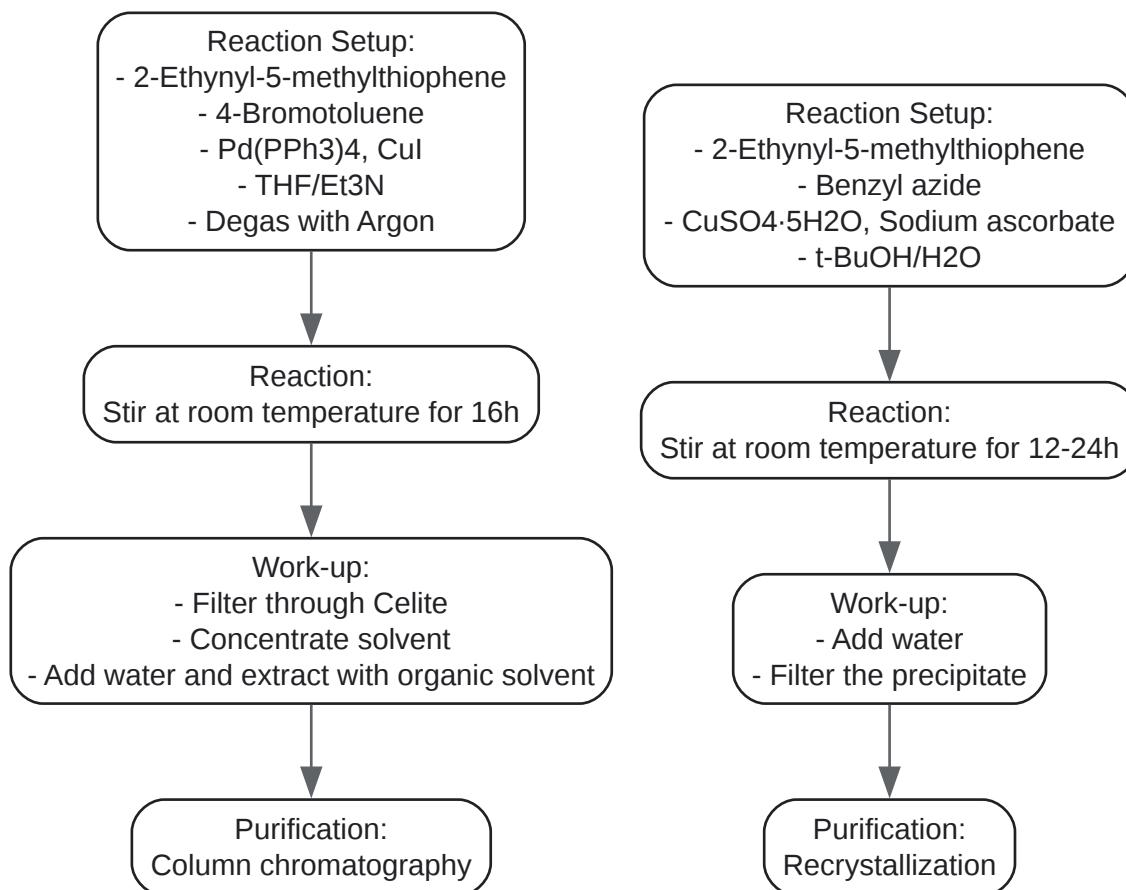
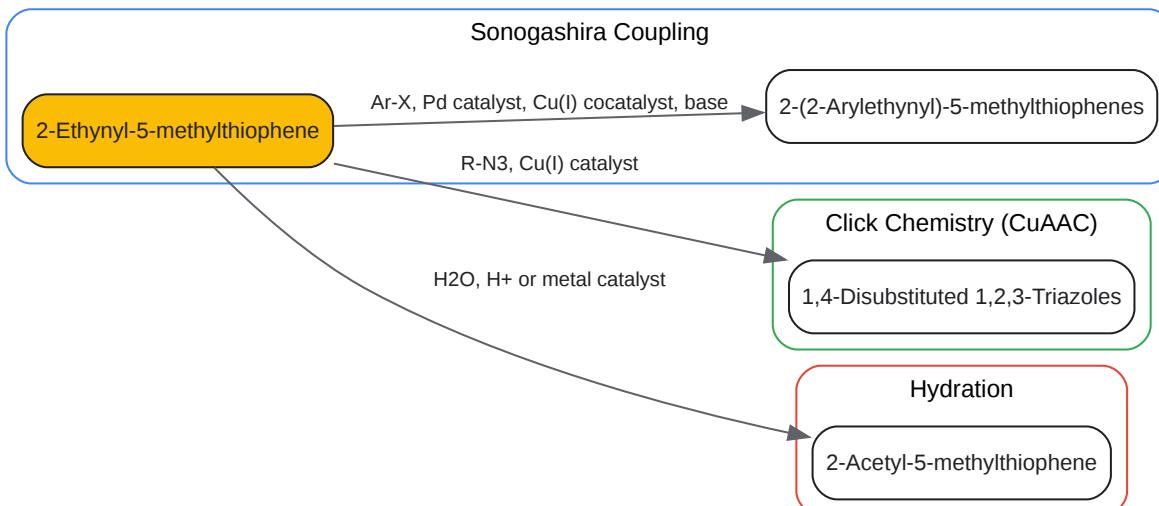
This document provides detailed application notes and experimental protocols for the synthesis of a variety of functionalized thiophenes starting from the versatile building block, **2-ethynyl-5-methylthiophene**. The methodologies outlined herein are central to the construction of novel thiophene-containing scaffolds for applications in medicinal chemistry and materials science.

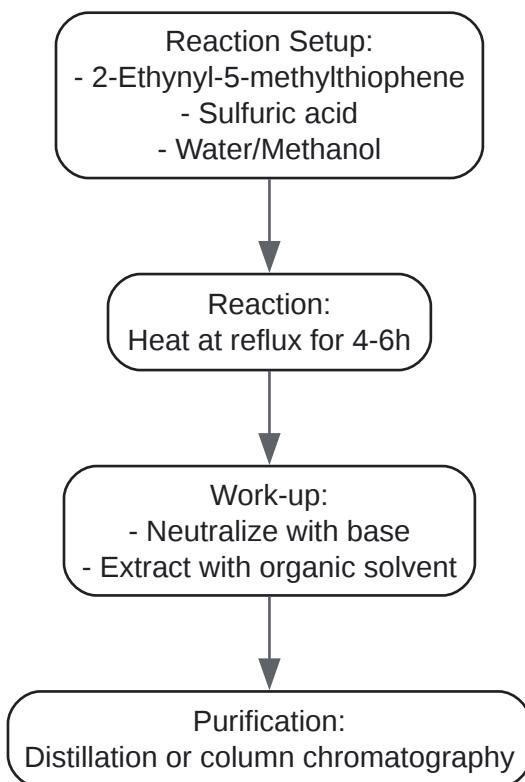
Introduction

Thiophene and its derivatives are privileged structures in drug discovery and development, appearing in a wide array of approved pharmaceuticals. The unique electronic and steric properties of the thiophene ring allow it to serve as a versatile pharmacophore. **2-Ethynyl-5-methylthiophene** is a particularly useful starting material, as the terminal alkyne moiety provides a reactive handle for a variety of synthetic transformations, enabling the introduction of diverse functional groups and the construction of complex molecular architectures. This document details key synthetic strategies for the functionalization of **2-ethynyl-5-methylthiophene**, including Sonogashira cross-coupling, copper-catalyzed azide-alkyne cycloaddition (CuAAC or "click chemistry"), and hydration reactions.

Key Synthetic Transformations

The ethynyl group of **2-ethynyl-5-methylthiophene** is amenable to several high-yielding and versatile chemical reactions. The primary pathways for its functionalization are depicted below.





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